

# Proper Disposal of ART0380: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. Date: December 2025



Essential Safety and Logistical Information for the Disposal of **ART0380**, a Potent ATR Kinase Inhibitor.

This document provides procedural guidance for the safe and compliant disposal of **ART0380** (also known as Alnodesertib), a substance under investigation for its antitumor activity.[1] Due to its nature as a potent, selective, and ATP-competitive ATR kinase inhibitor, proper handling and disposal are critical to ensure the safety of laboratory personnel and to maintain environmental compliance.[2] This guide is intended for researchers, scientists, and drug development professionals who may handle this compound.

## **Key Compound Information**

The following table summarizes essential data for ART0380.



Property	Value	Source
Molecular Formula	C18H24N6O2S	[2]
Molecular Weight	388.49 g/mol	[2]
CAS Number	2267316-76-5	[1]
Solubility	10 mM in DMSO	[2]
Storage (Solid)	-20°C for 12 months; 4°C for 6 months	[2]
Storage (In Solvent)	-80°C for 6 months; -20°C for 6 months	[2]

## **Experimental Protocols for Disposal**

As **ART0380** is a research chemical, specific degradation or neutralization protocols are not publicly available. Therefore, disposal must adhere to the principles of hazardous chemical waste management. The following step-by-step procedures are based on general laboratory safety guidelines.

# Procedure for Segregation and Packaging of ART0380 Waste

- Waste Identification and Segregation:
  - Treat all materials contaminated with ART0380 as hazardous chemical waste. This
    includes, but is not limited to:
    - Unused or expired solid ART0380.
    - Solutions containing ART0380.
    - Contaminated personal protective equipment (PPE) such as gloves and lab coats.
    - Contaminated labware (e.g., pipette tips, vials, flasks).



 Do not mix ART0380 waste with other waste streams such as biohazardous waste, radioactive waste, or non-hazardous trash.

#### Solid Waste Disposal:

- Collect all solid waste contaminated with ART0380 (e.g., powder, contaminated weigh boats, gloves, and other disposable lab supplies) in a designated, leak-proof, and clearly labeled hazardous waste container.
- The container should be made of a material compatible with the chemical. A polyethylene drum or a designated hazardous waste bag within a rigid secondary container is recommended.

#### Liquid Waste Disposal:

- Collect liquid waste containing ART0380, including stock solutions and experimental residues, in a sealable, chemical-resistant container (e.g., a glass or polyethylene bottle).
- Do not overfill the container; leave at least 10% of the volume as headspace to allow for expansion.
- Segregate aqueous solutions from organic solvent solutions.

#### Disposal of "Empty" Containers:

- Containers that have held ART0380 are not considered empty unless they have been triple-rinsed.
- The first rinse of a container that held a highly toxic chemical must be collected and disposed of as hazardous waste.[3] Subsequent rinses may also need to be collected depending on local regulations.

#### Labeling:

- Clearly label all waste containers with "Hazardous Waste" and the full chemical name:
   "ART0380 (Alnodesertib)".
- List all components of a mixture, including solvents and their approximate concentrations.








- Indicate the date when waste was first added to the container.
- Storage and Pickup:
  - Store sealed hazardous waste containers in a designated, secure area away from general laboratory traffic.
  - Ensure secondary containment for all liquid waste containers to prevent spills.
  - Schedule a pickup with your institution's Environmental Health and Safety (EHS)
     department or a licensed hazardous waste disposal contractor.

## **ART0380 Disposal Workflow**

The following diagram illustrates the decision-making process and workflow for the proper disposal of **ART0380** waste.





Click to download full resolution via product page

Caption: Workflow for the proper segregation and disposal of ART0380 waste.



This guide provides a framework for the safe disposal of **ART0380**. Always consult your institution's specific safety and disposal protocols and the Safety Data Sheet (SDS) for the most detailed and compliant procedures. In case of a spill or exposure, contact your institution's emergency services and Environmental Health and Safety department immediately.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Alnodesertib (ART0380) | ATR inhibitor | Probechem Biochemicals [probechem.com]
- 3. policies.dartmouth.edu [policies.dartmouth.edu]
- To cite this document: BenchChem. [Proper Disposal of ART0380: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12384150#art0380-proper-disposal-procedures]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



## Safety Operating Guide

Check Availability & Pricing

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com